

# Diallyldichlorosilane: A Comprehensive Technical Guide for Advanced Applications

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## Compound of Interest

Compound Name: *Diallyldichlorosilane*

Cat. No.: *B1580664*

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CAS Number: 3651-23-8

## Introduction

**Diallyldichlorosilane** ( $(C_3H_5)_2SiCl_2$ ) is a versatile organosilicon compound characterized by the presence of two reactive allyl groups and two chlorine atoms bonded to a central silicon atom. This unique bifunctionality makes it a crucial building block in polymer chemistry and a valuable intermediate in organic synthesis. Its ability to undergo hydrolysis, polymerization, and reactions with nucleophiles opens up a wide array of possibilities for the synthesis of advanced materials with tailored properties. This technical guide provides an in-depth overview of the properties, synthesis, handling, and key applications of **diallyldichlorosilane**, tailored for researchers, scientists, and professionals in drug development and materials science.

## Physicochemical Properties

**Diallyldichlorosilane** is a colorless to light yellow liquid with a pungent odor. It is a flammable and corrosive compound that reacts with water. A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Reference
CAS Number	3651-23-8	[1]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> Cl <sub>2</sub> Si	[2]
Molecular Weight	179.13 g/mol	[2]
Boiling Point	165.35 °C (estimated)	[1]
Density	1.0565 g/cm <sup>3</sup>	[1]
Specific Gravity	1.075	[1]
Appearance	Colorless to light yellow liquid	[1]
Hydrolytic Sensitivity	Reacts slowly with moisture/water	[1]

## Safety and Handling

**Diallyldichlorosilane** is a hazardous chemical that requires careful handling in a well-ventilated area, preferably a fume hood. It is a flammable liquid and vapor, and it causes severe skin burns and eye damage.[3]

Personal Protective Equipment (PPE):

- Gloves: Neoprene or nitrile rubber gloves are recommended.[3]
- Eye Protection: Chemical goggles or a face shield should be worn. Contact lenses should not be worn.[3]
- Skin and Body Protection: Wear suitable protective clothing.[3]
- Respiratory Protection: If there is a risk of inhalation, a NIOSH-certified combination organic vapor/acid gas (yellow cartridge) respirator is recommended.[3]

Storage:

- Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[3]

- Keep the container tightly closed and store under an inert atmosphere (e.g., nitrogen).[4]
- Store locked up and away from incompatible materials such as acids, alcohols, and oxidizing agents.[3]

#### Emergency Procedures:

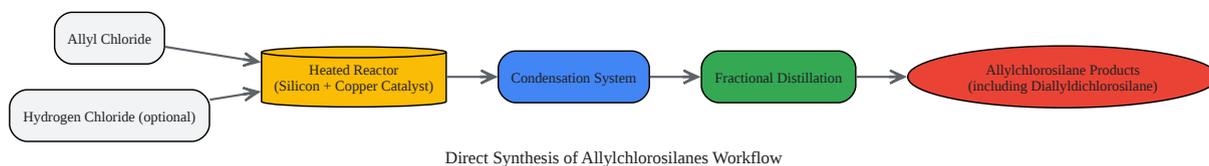
- Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water. Seek immediate medical attention.[4]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[3]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Seek immediate medical attention.[3]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[3]
- Fire: Use water spray, alcohol-resistant foam, carbon dioxide, or dry chemical to extinguish. Do not direct a solid stream of water into the fire, as it may scatter and spread the fire.[3]
- Spills: Eliminate all ignition sources. Absorb the spill with an inert material and place it in a suitable container for disposal.[3]

## Synthesis of Diallyldichlorosilane

The industrial production of allylchlorosilanes, including **diallyldichlorosilane**, is typically achieved through the "direct synthesis" process. This method involves the reaction of allyl chloride with elemental silicon in the presence of a copper catalyst at elevated temperatures.[3]

The direct synthesis yields a mixture of allylchlorosilanes, including allyltrichlorosilane, allyldichlorosilane, and **diallyldichlorosilane**. The product distribution can be influenced by the reaction conditions. For instance, the addition of hydrogen chloride to the reaction mixture has been shown to suppress the formation of **diallyldichlorosilane** in favor of allyldichlorosilane.

A generalized laboratory-scale setup for a direct synthesis reaction is depicted below.



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Figure 1: A generalized workflow for the direct synthesis of allylchlorosilanes.

Experimental Protocol (General - requires optimization):

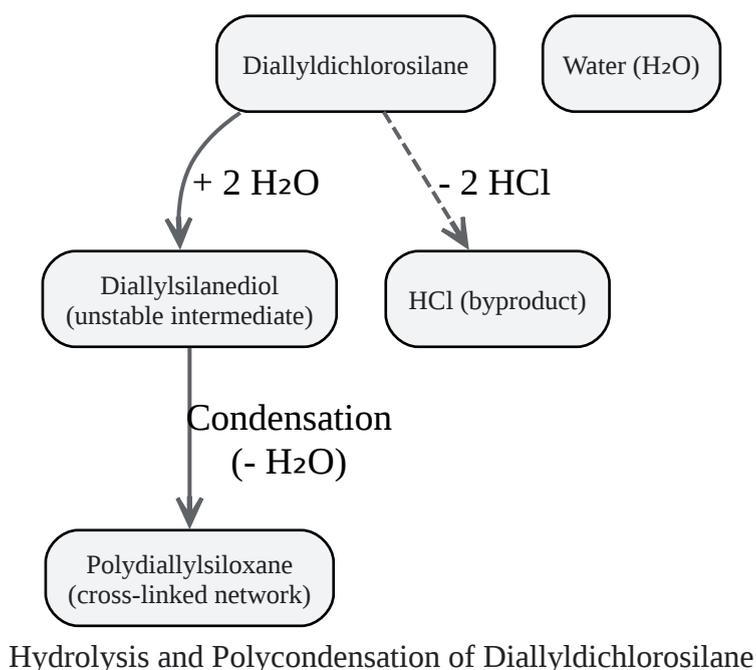
- **Reactor Setup:** A tube furnace reactor is packed with a mixture of finely ground silicon and a copper catalyst.
- **Inert Atmosphere:** The reactor is purged with an inert gas (e.g., nitrogen or argon) to remove air and moisture.
- **Heating:** The reactor is heated to the desired reaction temperature (typically in the range of 250-350 °C).
- **Reagent Introduction:** A stream of allyl chloride vapor, optionally mixed with hydrogen chloride, is passed through the heated reactor.
- **Product Collection:** The volatile products exiting the reactor are passed through a condenser to liquefy the allylchlorosilanes.
- **Purification:** The collected liquid mixture is then subjected to fractional distillation to separate the different allylchlorosilane products based on their boiling points.

## Key Reactions and Applications

The dual reactivity of the allyl and chloro groups in **diallyldichlorosilane** makes it a valuable precursor for a variety of chemical transformations and material syntheses.

## Hydrolysis and Polycondensation

Like other chlorosilanes, **diallyldichlorosilane** readily undergoes hydrolysis in the presence of water to form silanols. These silanols are unstable and quickly condense to form siloxane bonds (-Si-O-Si-), leading to the formation of oligomers and polymers. The presence of two allyl groups per silicon atom allows for the formation of cross-linked polysiloxane networks.



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Figure 2: Reaction pathway for the hydrolysis and polycondensation of **diallyldichlorosilane**.

This reaction is fundamental to the production of silicone polymers. The resulting polydiallylsiloxanes can be further modified through reactions of the allyl groups, leading to materials with a wide range of properties.

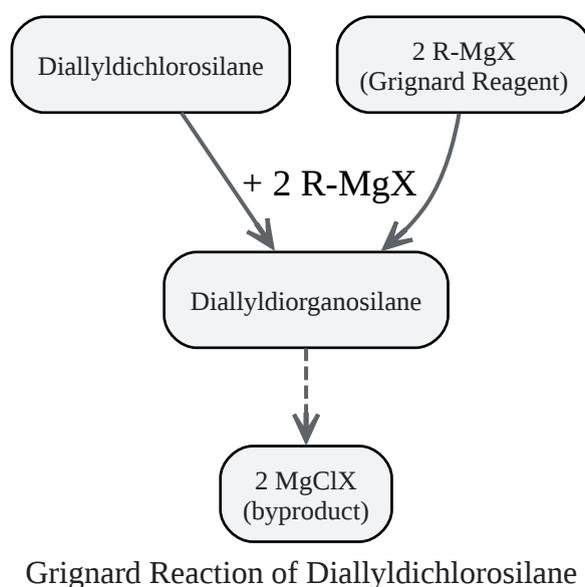
Experimental Protocol (General - requires optimization):

- Reaction Setup: A reaction vessel is equipped with a stirrer, a dropping funnel, and a condenser.
- Hydrolysis: **Diallyldichlorosilane** is slowly added to a stirred mixture of water and a suitable organic solvent (e.g., diethyl ether or toluene) to control the reaction rate and dissipate heat. The reaction is typically carried out at a low temperature (e.g., 0-10 °C).

- Neutralization: The hydrochloric acid byproduct is neutralized by washing the organic layer with a weak base, such as a sodium bicarbonate solution.
- Isolation: The organic solvent is removed under reduced pressure to yield the polydiallylsiloxane.

## Grignard Reactions

The silicon-chlorine bonds in **diallyldichlorosilane** are susceptible to nucleophilic attack by Grignard reagents (R-MgX). This reaction allows for the introduction of a wide variety of organic groups onto the silicon atom, replacing the chlorine atoms.[5]



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Figure 3: General scheme for the reaction of **diallyldichlorosilane** with a Grignard reagent.

This reaction is a powerful tool for synthesizing custom organosilanes with specific functionalities, which can then be used as monomers for polymerization or as intermediates in further organic transformations.

Experimental Protocol (General - requires optimization):

- Reaction Setup: A flame-dried, three-necked flask is equipped with a dropping funnel, a condenser, and a nitrogen inlet.

- Inert Atmosphere: The system is purged with dry nitrogen.
- Reaction: A solution of **diallyldichlorosilane** in an anhydrous ether solvent (e.g., THF or diethyl ether) is cooled in an ice bath. The Grignard reagent is then added dropwise from the dropping funnel with stirring.
- Quenching: After the addition is complete, the reaction is carefully quenched by the slow addition of a saturated aqueous ammonium chloride solution.
- Extraction and Purification: The product is extracted with an organic solvent, and the organic layer is dried and concentrated. The final product is purified by distillation or chromatography.

## Hydrosilylation and Cross-linking

The allyl groups in **diallyldichlorosilane** can participate in hydrosilylation reactions, which involve the addition of a silicon-hydride (Si-H) bond across the carbon-carbon double bond. This reaction is typically catalyzed by platinum complexes. **Diallyldichlorosilane** can act as a cross-linking agent by reacting with polymers containing Si-H groups, or it can be a monomer in polymerization reactions with molecules containing two Si-H groups.

This versatility allows for the creation of complex polymer architectures, including cross-linked networks that are used in elastomers, resins, and coatings.

## Conclusion

**Diallyldichlorosilane** is a highly reactive and versatile chemical intermediate with significant applications in polymer chemistry and organic synthesis. Its bifunctional nature allows for a wide range of chemical transformations, leading to the production of advanced materials with desirable properties. A thorough understanding of its properties, synthesis, and reactivity, coupled with strict adherence to safety protocols, is essential for its effective and safe utilization in research and industrial settings.

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